

4-tert-butylbenzenesulfonic acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-Tert-butylbenzenesulfonic acid

Cat. No.: B1267422

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CAS Number: 1133-17-1

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-tert-butylbenzenesulfonic acid**, a versatile organic compound with significant applications in catalysis and chemical synthesis. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis and application, and discusses its mechanism of action.

Chemical and Physical Properties

4-tert-butylbenzenesulfonic acid is an aromatic sulfonic acid characterized by a bulky tert-butyl group on the benzene ring.^{[1][2]} This substitution pattern imparts unique solubility and reactivity properties.^{[2][3]} The presence of the sulfonic acid group makes it a strong organic acid, soluble in polar solvents like water and alcohols.^[2]

Table 1: Physicochemical Properties of **4-tert-butylbenzenesulfonic acid**

Property	Value	Reference
CAS Number	1133-17-1	[4]
Molecular Formula	C ₁₀ H ₁₄ O ₃ S	[2]
Molecular Weight	214.28 g/mol	[3]
Appearance	White to light yellow solid	[2][3]
IUPAC Name	4-tert-butylbenzene-1-sulfonic acid	[4]
Melting Point	The sodium salt with one molecule of water of crystallization melts at 240°C.	[1]
Solubility	Soluble in polar solvents such as water and alcohols.	[2]
pKa (Strongest Acidic)	-1.8 (Predicted)	[5]
logP	2.7 (Predicted)	[5]

Synthesis of 4-tert-butylbenzenesulfonic acid

The most common method for synthesizing **4-tert-butylbenzenesulfonic acid** is through the direct electrophilic sulfonation of tert-butylbenzene.[3]

Experimental Protocol: Laboratory-Scale Synthesis

This protocol is adapted from a standard laboratory procedure.[1]

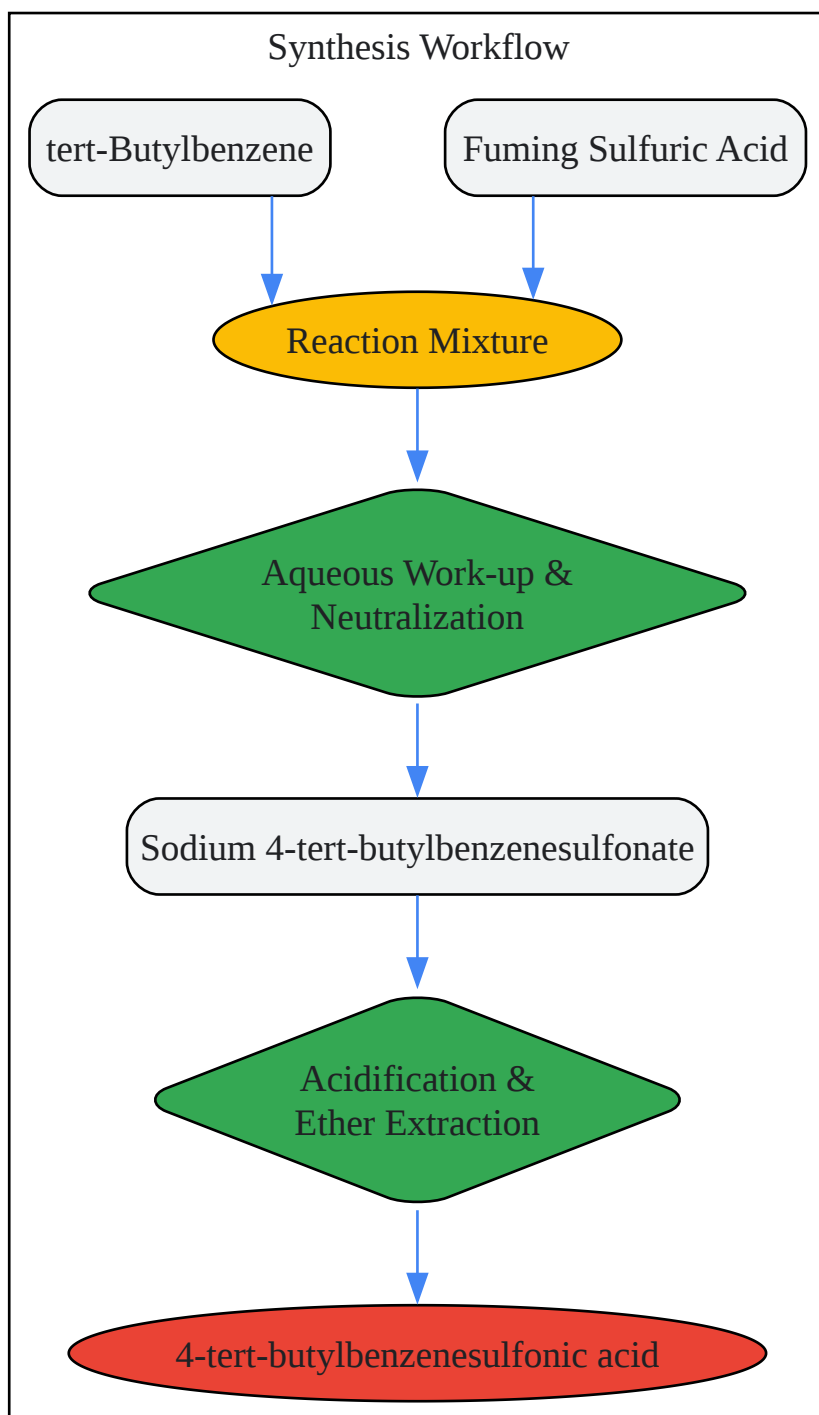
Materials:

- tert-butylbenzene (40 g)
- Fuming sulfuric acid (15% SO₃) (45 mL)
- Sodium bicarbonate (15 g)
- Sodium chloride (30 g)

- Water
- Ether
- Round-bottomed flask
- Stirring apparatus
- Ice bath

Procedure:

- In a round-bottomed flask, slowly add 45 mL of fuming sulfuric acid to 40 g of tert-butylbenzene over 20 minutes, maintaining the temperature below 25°C with frequent shaking.
- After the addition is complete, slowly heat the mixture to 80°C with constant stirring until the tert-butylbenzene layer is completely dissolved.
- Pour the reaction mixture into 300 mL of water.
- Carefully neutralize the acid by adding 15 g of sodium bicarbonate.
- Filter the solution to remove any solid impurities.
- To precipitate the sodium salt of **4-tert-butylbenzenesulfonic acid**, add 30 g of sodium chloride and heat until all solids dissolve.
- Cool the solution in an ice bath to crystallize the product.
- Collect the crystals by filtration and wash them with a saturated solution of sodium chloride.
- Dry the sodium 4-(tert-butyl)benzenesulfonate salt in an oven at 120°C.
- To obtain the free acid, neutralize an aqueous solution of the sodium salt with a stoichiometric amount of a strong acid and extract with ether.
- Evaporate the ether to yield **4-tert-butylbenzenesulfonic acid**.



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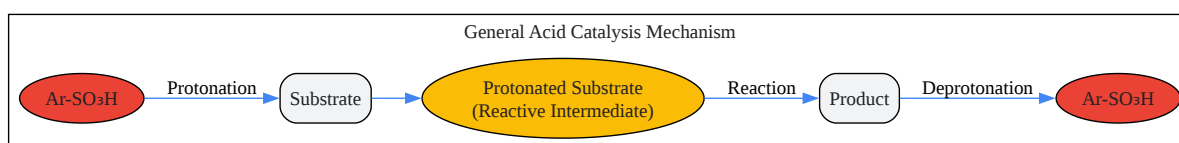
Synthesis of **4-tert-butylbenzenesulfonic acid**.

Applications in Catalysis

4-tert-butylbenzenesulfonic acid is a highly effective acid catalyst in various organic reactions, most notably in esterifications and Friedel-Crafts reactions.[3][6] The bulky tert-butyl group can enhance its solubility in organic media and influence the selectivity of the reaction.[3]

Mechanism of Action in Acid Catalysis

The primary role of **4-tert-butylbenzenesulfonic acid** in catalysis is as a proton (H^+) donor.[3] The sulfonic acid group readily provides a proton to the substrate, initiating the reaction cascade.



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Mechanism of acid catalysis.

Esterification Reactions

While specific protocols using **4-tert-butylbenzenesulfonic acid** are not readily available with detailed yield data, its application as a catalyst for esterification is well-established.[6] It serves as an effective alternative to mineral acids. A general procedure for acid-catalyzed esterification is provided below.

General Experimental Protocol: Esterification of a Carboxylic Acid with an Alcohol

Materials:

- Carboxylic acid (1.0 eq)
- Alcohol (1.0 - 3.0 eq)
- **4-tert-butylbenzenesulfonic acid** (catalytic amount, e.g., 1-5 mol%)

- Anhydrous solvent (e.g., toluene, if necessary)
- Dean-Stark apparatus (optional, for water removal)

Procedure:

- Combine the carboxylic acid, alcohol, and **4-tert-butylbenzenesulfonic acid** in a round-bottomed flask.
- If using a Dean-Stark trap, add a suitable solvent and fill the trap with the solvent.
- Heat the reaction mixture to reflux.
- Monitor the reaction progress by techniques such as TLC or GC.
- Upon completion, cool the reaction mixture to room temperature.
- Perform an aqueous work-up to remove the catalyst and any unreacted starting materials. This typically involves washing with a saturated sodium bicarbonate solution, followed by water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4).
- Remove the solvent under reduced pressure to obtain the crude ester.
- Purify the ester by distillation or column chromatography as needed.

A study on the esterification of acetic acid with n-propanol using various benzenesulfonic acid derivatives showed that the catalytic activity is influenced by the substituent on the benzene ring.^[7]

Friedel-Crafts Reactions

4-tert-butylbenzenesulfonic acid can also catalyze Friedel-Crafts alkylation and acylation reactions.^[6] A general protocol for Friedel-Crafts alkylation is outlined below.

General Experimental Protocol: Friedel-Crafts Alkylation of an Aromatic Compound

Materials:

- Aromatic compound (e.g., benzene, toluene)
- Alkylating agent (e.g., alkyl halide, alkene)
- **4-tert-butylbenzenesulfonic acid** (catalytic amount)
- Anhydrous solvent (e.g., nitrobenzene, carbon disulfide, if necessary)

Procedure:

- Dissolve the aromatic compound in the chosen solvent (if any) in a reaction vessel.
- Add the **4-tert-butylbenzenesulfonic acid** catalyst.
- Slowly add the alkylating agent to the reaction mixture, maintaining an appropriate temperature (this can range from room temperature to elevated temperatures depending on the reactivity of the substrates).
- Stir the reaction mixture until the reaction is complete, monitoring by TLC or GC.
- Quench the reaction, typically by adding cold water or a dilute acid solution.
- Separate the organic layer and wash it with water and brine.
- Dry the organic layer over an anhydrous drying agent.
- Remove the solvent under reduced pressure.
- Purify the product by distillation or column chromatography.

Analytical Methods

High-performance liquid chromatography (HPLC) is a common technique for the analysis of sulfonic acids. A reverse-phase method is typically employed.

General HPLC Method Parameters:

- Column: C18 stationary phase

- Mobile Phase: A mixture of an aqueous buffer (e.g., ammonium acetate) and an organic modifier (e.g., acetonitrile).
- Detection: UV detection at a suitable wavelength.

Safety Information

4-tert-butylbenzenesulfonic acid is a corrosive substance and should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.^[2] Work should be conducted in a well-ventilated fume hood.

Table 2: GHS Hazard Classifications

Hazard Class	Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2A
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory Irritation)

Data sourced from a safety data sheet for a related compound, 4-(tert-Butyl)benzenesulfonate.

Conclusion

4-tert-butylbenzenesulfonic acid is a valuable and versatile organic acid with significant utility as a catalyst in organic synthesis. Its unique properties, stemming from the combination of a sulfonic acid group and a bulky tert-butyl substituent, make it a useful tool for researchers and chemists in both academic and industrial settings. The detailed protocols and data presented in this guide are intended to facilitate its effective and safe use in the laboratory.

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